

Essential Safety and Logistics for Handling 3-Acetylaniline

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Compound of Interest

Compound Name: 3-Acetylaniline

Cat. No.: B120557

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **3-Acetylaniline** is paramount. This guide provides immediate, procedural, and step-by-step information for the safe operational use and disposal of **3-Acetylaniline**, also known as 3'-Aminoacetophenone.

Chemical Identifier and Properties:

Property	Value
CAS Number	99-03-6[1][2]
Molecular Formula	C ₈ H ₉ NO[1][2]
Molecular Weight	135.17 g/mol [2]
Appearance	Dark yellow powder or solid[1][3]
Melting Point	95 - 99 °C / 203 - 210.2 °F[1][3]
Boiling Point	289 - 290 °C / 552.2 - 554 °F[3]
Solubility	Soluble in alcohol[4]

Hazard Identification and Classification

3-Acetylaniline is classified as hazardous.[1] The primary hazards are summarized below:

Hazard	Category	Statement
Acute Oral Toxicity	Category 4	Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][3]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. [1][3]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[1][3]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

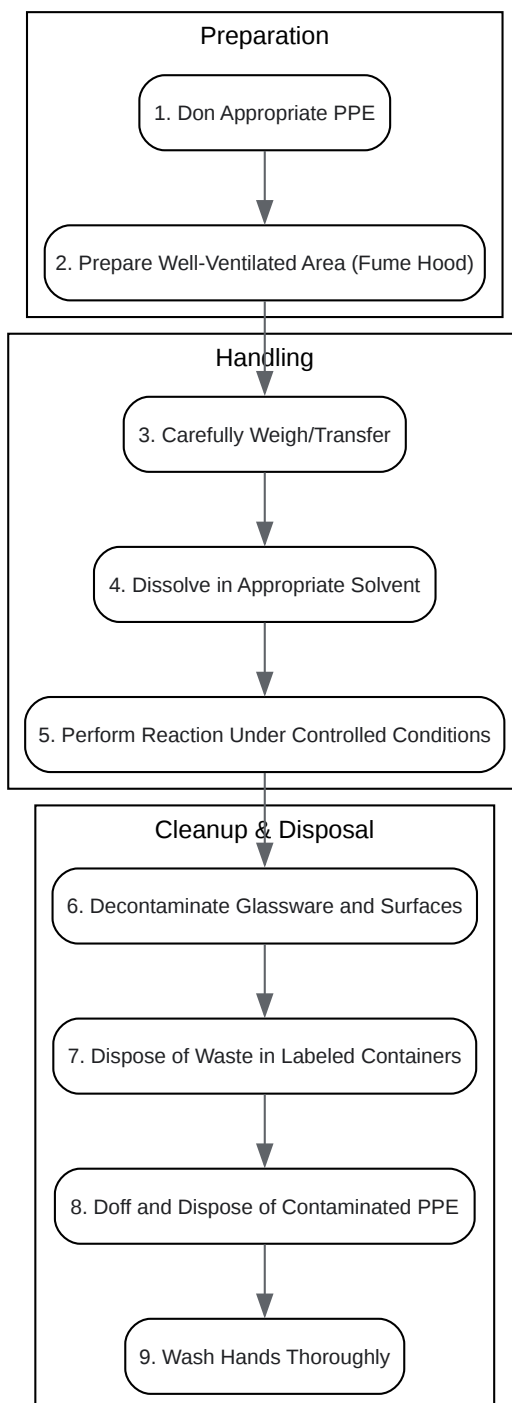
A comprehensive PPE plan is the first line of defense against exposure. The following table outlines the recommended PPE for handling **3-Acetylaniline**.

Protection Type	Recommended PPE	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles or a face shield worn over safety glasses.[5]	Must meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] Provides protection against dust particles and splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[3][5]	Inspect gloves before use. Change gloves immediately if contaminated.
Laboratory coat.	A full-length, long-sleeved lab coat should be worn and buttoned to cover as much skin as possible.	
Closed-toe shoes and long pants.[5]	Shoes should cover the entire foot; sandals or perforated shoes are not permitted.[5]	
Respiratory Protection	NIOSH-approved respirator.[5]	Required when dusts are generated and engineering controls are insufficient to maintain exposure below permissible limits.[5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for minimizing risks.

Workflow for Handling 3-Acetylaniline



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Caption: A step-by-step workflow for the safe handling of **3-Acetylaniline**.

Detailed Steps:

- Preparation:
 - Don PPE: Before handling, put on all required personal protective equipment as detailed in the PPE table.
 - Engineering Controls: Work in a well-ventilated area.^[5] A chemical fume hood is strongly recommended to minimize inhalation of dust.^[5] Ensure safety showers and eyewash stations are readily accessible.^[5]
- Handling:
 - Avoid Dust Generation: Handle **3-Acetylaniline** carefully to avoid creating dust.^[6]
 - Avoid Contact: Prevent contact with skin and eyes.^[1] Do not breathe in the dust.^[1]
 - Safe Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1] ^[3] Keep away from incompatible materials such as acids, strong oxidizing agents, and strong reducing agents.^[1]
- In Case of Exposure (First Aid):

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do. Get medical attention.[1][4]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1] Get medical attention.[1]
Inhalation	Remove to fresh air.[1] If not breathing, give artificial respiration. Get medical attention.[1]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[1] Rinse mouth with water.

Disposal Plan

Proper disposal of **3-Acetylaniline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Steps:

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.[1]
- **Containerization:**
 - Dispose of contents and container to an approved waste disposal plant.[1]
 - Use designated, labeled containers for chemical waste. Do not mix with other waste.
 - Handle uncleaned containers as you would the product itself.
- **Spill Management:**

- Minor Spills: For small, dry spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[6][7]
- Major Spills: In the event of a large spill, evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department or emergency response team.[7]
- Prevent spillage from entering drains or water courses.[7]

Emergency Contact Information:

- CHEMTREC (USA): 1-800-424-9300
- CHEMTREC (International): +1-703-527-3887

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